

# molecular weight of 2-cyano-N-cyclohexylacetamide

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## Compound of Interest

Compound Name: 2-cyano-N-cyclohexylacetamide

Cat. No.: B077931

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## An In-depth Technical Guide to 2-Cyano-N-cyclohexylacetamide

This guide provides a comprehensive overview of **2-cyano-N-cyclohexylacetamide**, including its chemical properties, a detailed synthesis protocol, and an exploration of its potential biological activities based on related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development.

## Core Chemical Properties

**2-Cyano-N-cyclohexylacetamide** is a chemical compound with the molecular formula  $C_9H_{14}N_2O$ .<sup>[1][2]</sup> It belongs to the class of cyanoacetamides, which are characterized by a cyano group and an acetamide functional group.

## Quantitative Data Summary

The key physicochemical properties of **2-cyano-N-cyclohexylacetamide** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	166.22 g/mol	[1][2]
Molecular Formula	C9H14N2O	[1][2]
CAS Number	15029-38-6	[1]
IUPAC Name	2-cyano-N-cyclohexylacetamide	[1]
Synonyms	2-Cyano-N-cyclohexylacetamide, 2-cyano-N-cyclohexyl-ethanamide	[2]
Exact Mass	166.110613 g/mol	[2]
InChIKey	RURWLUVLDBYUEN-UHFFFAOYSA-N	[1][2]

## Synthesis Protocol

The synthesis of **2-cyano-N-cyclohexylacetamide** can be achieved through the amidation of an activated cyanoacetic acid derivative with cyclohexylamine. The following protocol is a representative method based on general procedures for the synthesis of N-substituted cyanoacetamides.[3]

## Experimental Protocol: Synthesis via Ethyl Cyanoacetate

This protocol details the synthesis of **2-cyano-N-cyclohexylacetamide** from ethyl cyanoacetate and cyclohexylamine.

Materials:

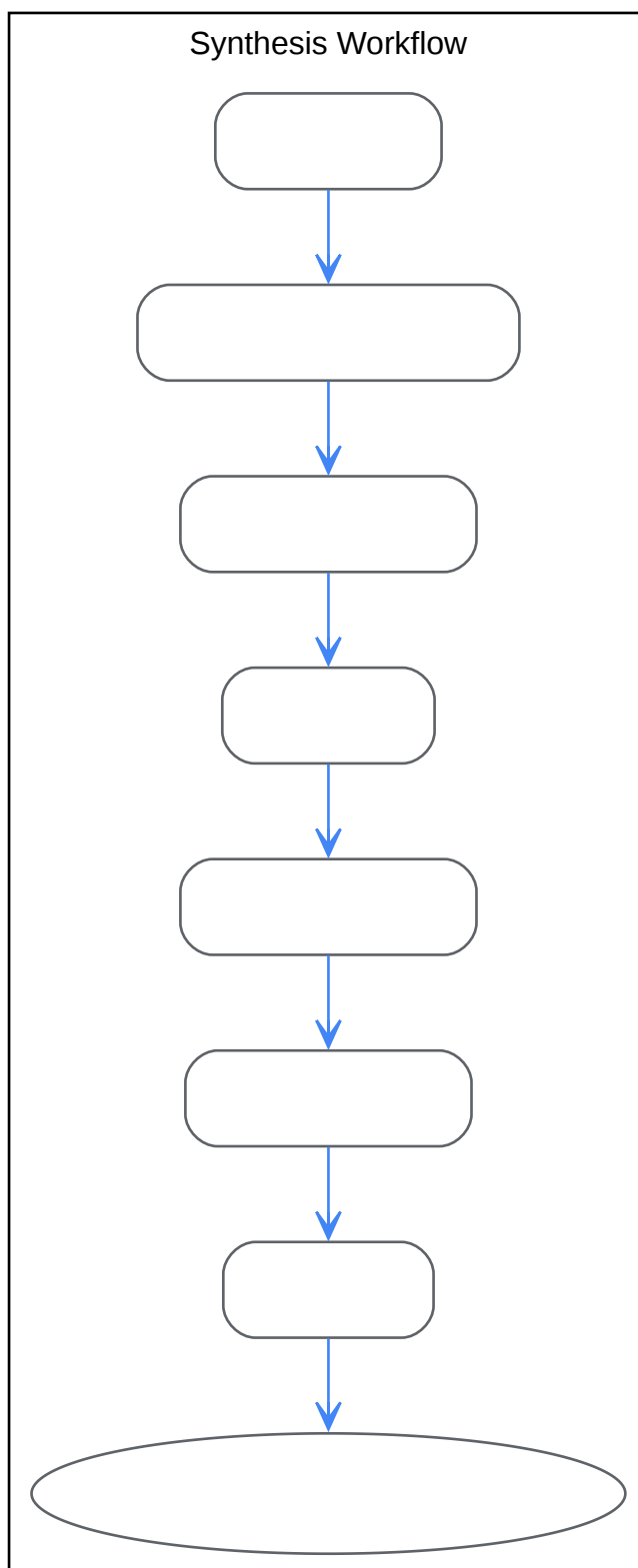
- Ethyl cyanoacetate
- Cyclohexylamine
- Ethanol (or another suitable solvent like toluene)

- Sodium ethoxide (optional, as a catalyst)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for workup)
- Brine (for workup)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Rotary evaporator
- Standard laboratory glassware

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl cyanoacetate (1.0 equivalent) in ethanol.
- **Addition of Amine:** To the stirred solution, add cyclohexylamine (1.0 to 1.1 equivalents) dropwise. If a catalyst is used, a catalytic amount of sodium ethoxide can be added to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain this temperature for several hours (typically 4-8 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate or dichloromethane). Wash the organic layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purification: The crude **2-cyano-N-cyclohexylacetamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.



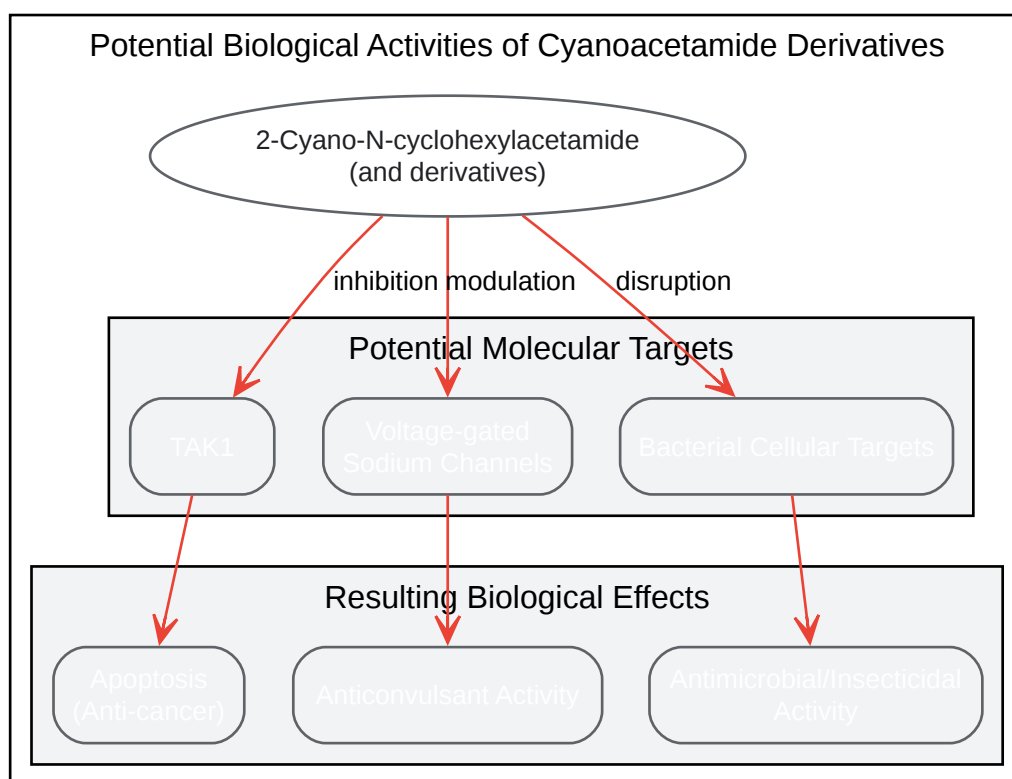
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Caption: A logical workflow for the synthesis of **2-cyano-N-cyclohexylacetamide**.

## Potential Biological Activities and Signaling Pathways

While specific biological data for **2-cyano-N-cyclohexylacetamide** is not extensively documented in the provided search results, the broader class of cyanoacetamide derivatives has been investigated for a range of biological activities. These findings suggest potential areas of research for the title compound.

- **Anticonvulsant Activity:** N-substituted amino acid derivatives, including acetamides, have shown potential as anticonvulsant agents.<sup>[4]</sup> The mechanism for some of these compounds is thought to involve interaction with neuronal voltage-dependent sodium channels.<sup>[4]</sup>
- **TAK1 Inhibition:** Certain 2-cyanoacrylamide derivatives have been synthesized as inhibitors of Transforming growth factor beta-activated kinase 1 (TAK1).<sup>[5]</sup> TAK1 is involved in the NF- $\kappa$ B and MAPK signaling pathways, and its inhibition can induce apoptosis in cancer cells.<sup>[5]</sup>
- **Insecticidal and Antimicrobial Properties:** Various cyanoacetamide derivatives have demonstrated insecticidal activity against pests like the cowpea aphid.<sup>[6]</sup> Additionally,  $\alpha,\beta$ -unsaturated 2-cyanoacetamide derivatives have been evaluated for their in vitro antibacterial properties against several pathogenic bacteria.<sup>[7]</sup>



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Caption: Potential signaling pathways and biological activities of cyanoacetamide derivatives.

## Safety and Handling

**2-Cyano-N-cyclohexylacetamide** is classified as toxic if swallowed and can cause skin, eye, and respiratory irritation.[1][8]

- Handling: Use only in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8]
- First Aid:
  - If Swallowed: Call a poison center or doctor immediately. Rinse mouth.
  - If on Skin: Wash with plenty of soap and water.[8]

- If Inhaled: Move person to fresh air.[8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[9]

This technical guide provides a summary of the available information on **2-cyano-N-cyclohexylacetamide**. Further experimental investigation is required to fully characterize its properties and biological activities.

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